

# An In-depth Technical Guide to 1H-Benzimidazole-5-carbonitrile

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## Compound of Interest

Compound Name: **1H-Benzimidazole-5-carbonitrile**

Cat. No.: **B1267360**

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This guide provides essential physicochemical data for **1H-Benzimidazole-5-carbonitrile**, a heterocyclic aromatic compound of interest to researchers and professionals in the field of drug development and chemical synthesis.

## Physicochemical Properties

The fundamental molecular properties of **1H-Benzimidazole-5-carbonitrile** are summarized below. These data are crucial for experimental design, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C8H5N3 <sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	143.15 g/mol <sup>[2]</sup> <sup>[3]</sup>

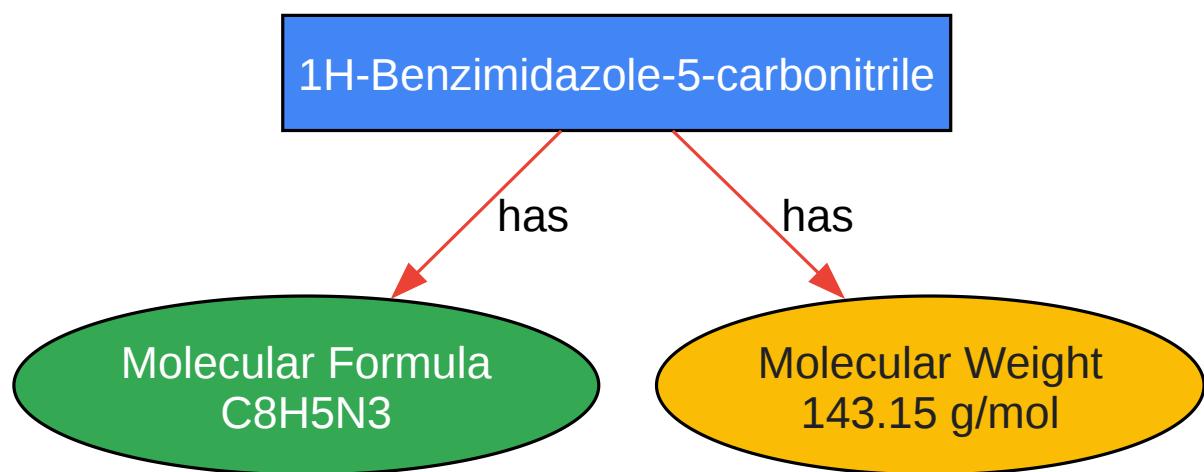
It is important to distinguish the parent compound from its derivatives, which possess different molecular formulas and weights. For instance, the 2-(4-hydroxyphenyl) substituted version has a molecular formula of C14H9N3O and a molecular weight of 235.245, while the 2,3-dihydro-2-oxo derivative has a formula of C8H5N3O and a molar mass of 159.14<sup>[4]</sup><sup>[5]</sup>. Another related compound, 1H-benzimidazole-2-carbonitrile, shares the same molecular formula and weight as the 5-carbonitrile isomer<sup>[6]</sup>.

## Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **1H-Benzimidazole-5-carbonitrile** and its analogs are typically found in peer-reviewed scientific literature and patents. These methodologies would include specific reaction conditions, purification techniques (such as recrystallization or chromatography), and analytical methods for structure confirmation and purity assessment (e.g., NMR, Mass Spectrometry, and HPLC).

## Logical Relationship of Compound Data

The following diagram illustrates the relationship between the chemical name and its fundamental molecular properties.

[Click to download full resolution via product page](#)**Core properties of 1H-Benzimidazole-5-carbonitrile.**

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